

Application Note: High-Throughput Screening for RORgamma Ligand Binding

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Compound of Interest

Compound Name: 7B,27-Dihydroxycholesterol

Cat. No.: B15547812

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Audience: Researchers, scientists, and drug development professionals.

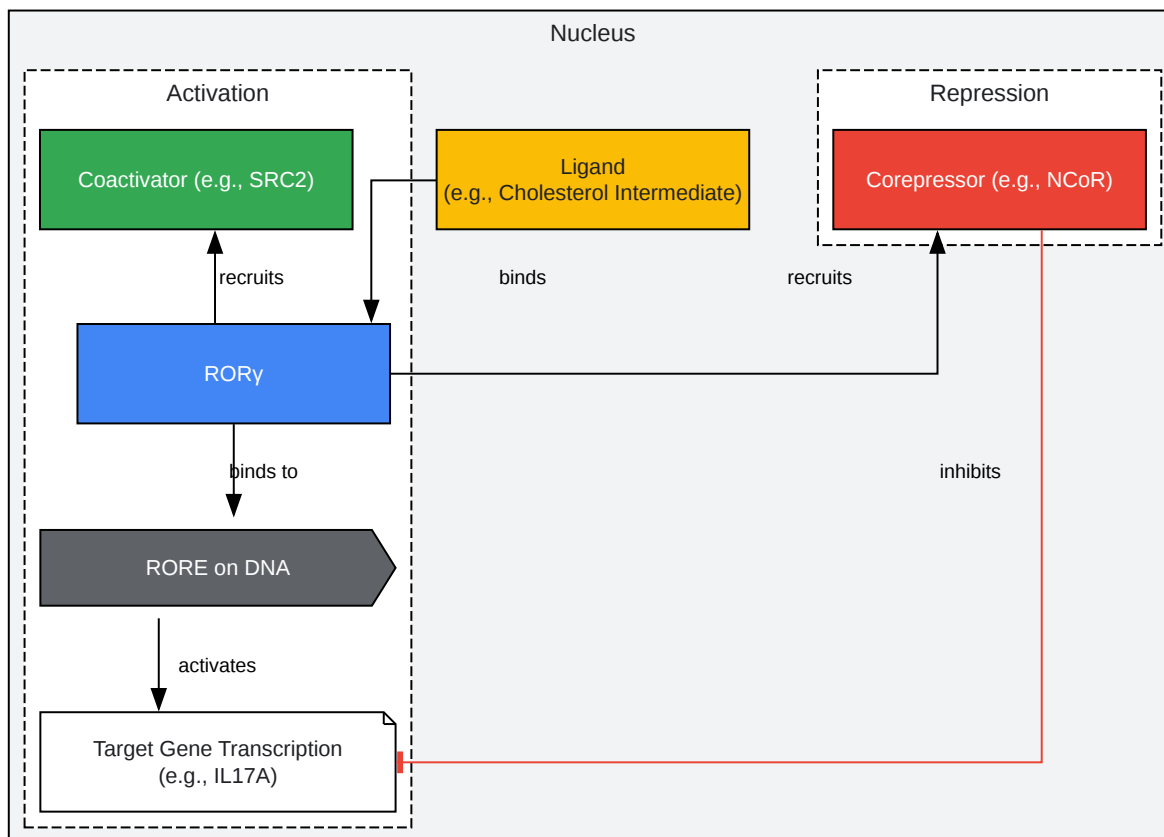
Introduction

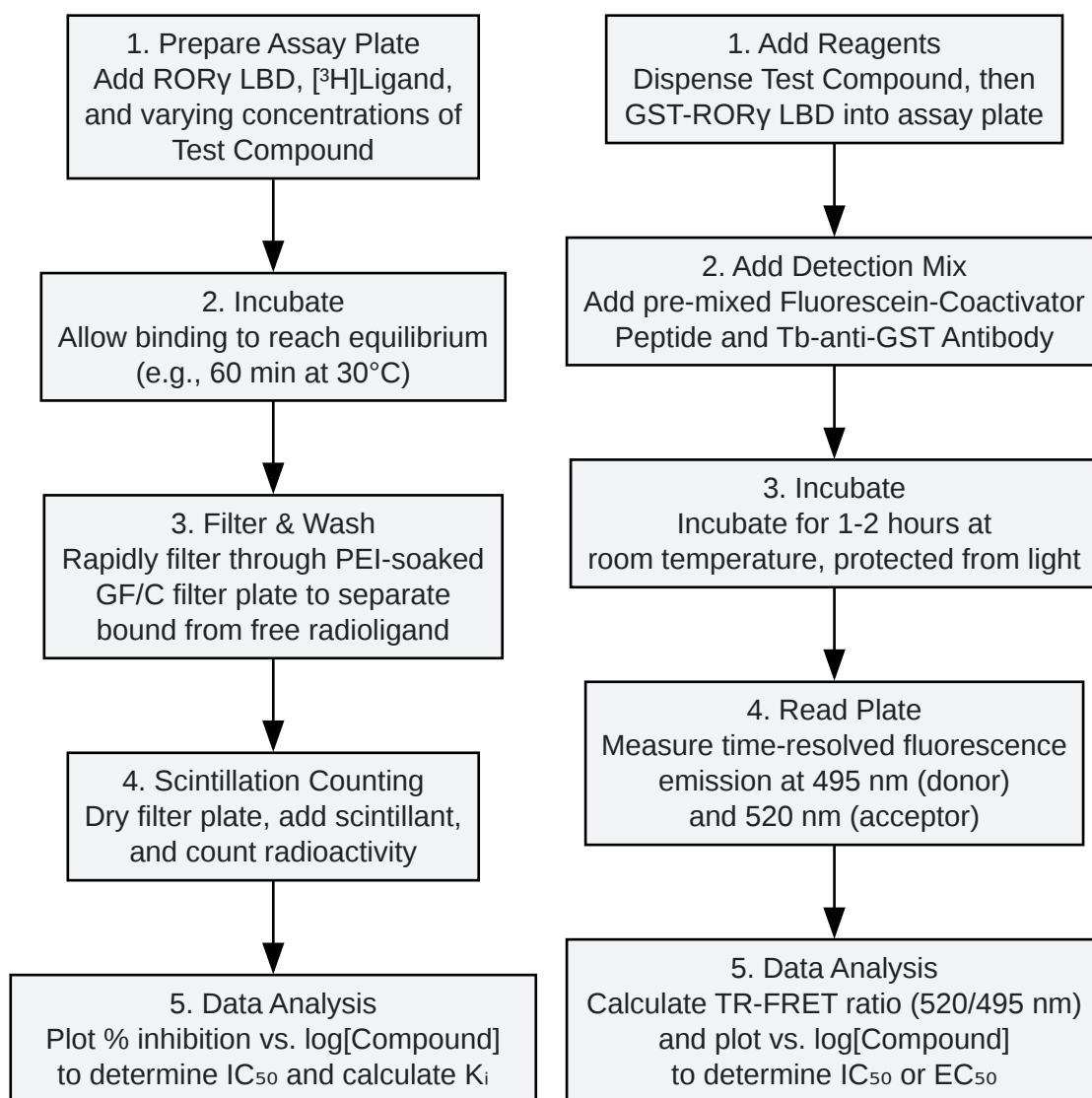
Retinoic acid-related orphan receptor gamma (ROR γ) is a nuclear receptor and transcription factor that plays a critical role in immune regulation.^{[1][2]} The isoform ROR γ t is essential for the differentiation of pro-inflammatory T helper 17 (Th17) cells, which are implicated in the pathogenesis of numerous autoimmune diseases.^{[1][3][4]} As such, ROR γ has emerged as a high-priority therapeutic target for the development of novel anti-inflammatory drugs. Identifying and characterizing ligands (agonists, antagonists, or inverse agonists) that modulate ROR γ activity is a key step in the drug discovery process. This document provides detailed protocols for several common ROR γ ligand binding assays.

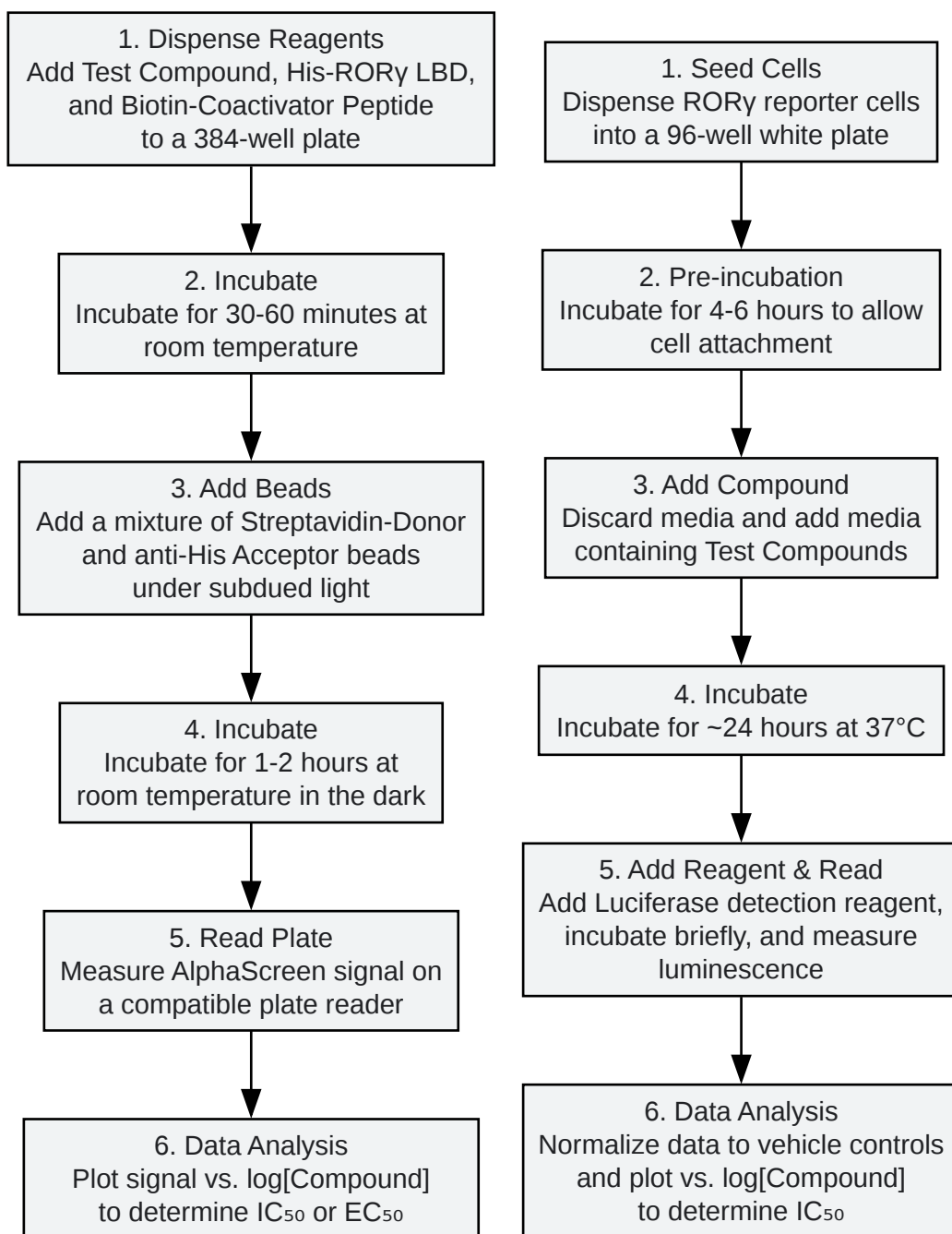
ROR γ Signaling Pathway

ROR γ functions as a ligand-dependent transcription factor.^[4] Upon binding to endogenous or synthetic ligands, the ROR γ ligand-binding domain (LBD) undergoes a conformational change. This change modulates the interaction with coactivator or corepressor proteins. The ROR γ /co-regulator complex then binds to ROR Response Elements (ROREs) in the promoter regions of target genes, such as IL17, to either activate or repress gene transcription.^[4] Several

intermediates of the cholesterol biosynthetic pathway have been identified as natural ROR γ ligands.[3][5]







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References

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- [2. genecards.org \[genecards.org\]](#)
- [3. Retinoic acid-related Orphan Receptor \$\gamma\$ \(ROR \$\gamma\$ \): connecting sterol metabolism to regulation of the immune system and autoimmune disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Small molecule inhibitors of ROR \$\gamma\$ t for Th17 regulation in inflammatory and autoimmune diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Retinoic acid-related Orphan Receptor \$\gamma\$ \(ROR \$\gamma\$ \): connecting sterol metabolism to regulation of the immune system and autoimmune disease - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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